

Safety data sheet and handling precautions for Oxcarbazepine-d4.

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Compound of Interest

Compound Name: Oxcarbazepine-d4

Cat. No.: B016642

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An In-depth Technical Guide to the Safety and Handling of **Oxcarbazepine-d4**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **Oxcarbazepine-d4**, a deuterated analog of the anticonvulsant drug Oxcarbazepine. The information is intended to ensure safe laboratory practices and proper management of this compound in a research and development setting.

Compound Identification and Properties

Oxcarbazepine-d4 is a stable isotope-labeled form of Oxcarbazepine, used as an internal standard in clinical mass spectrometry and for therapeutic drug monitoring.^[1] The deuteration can potentially affect the pharmacokinetic and metabolic profiles of the drug.^[1]

Table 1: Chemical and Physical Properties

Property	Value	Source
Chemical Name	10,11-dihydro-11-oxo-5H-dibenz[b,f]azepine-1,2,3,4-d4-5-carboxamide	[2]
CAS Number	1134188-71-8	[2]
Molecular Formula	C ₁₅ H ₁₂ N ₂ O ₂	[3]
Molecular Weight	256.29 g/mol	[3]
Purity	>95% (HPLC)	[3]
Appearance	Off-white to slightly brown or red solid/liquid	[4][5]
Solubility	Water: < 0.1 g/L	[6]

Safety Data Sheet (SDS) Summary

The following information is a summary of the key safety data for **Oxcarbazepine-d4**.

Hazard Identification

Oxcarbazepine-d4 is classified as hazardous under the Globally Harmonized System (GHS).
[2]

- GHS Classification:
 - Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[2]
 - Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin.[2]
 - Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.[2]
- Signal Word: Warning[2]
- Hazard Pictogram: GHS07 (Exclamation Mark)[2]

Toxicological Information

The primary health risks are associated with acute toxicity upon ingestion, skin contact, or inhalation.[2] While specific chronic toxicity data for the d4-labeled compound is limited, information for the parent compound, Oxcarbazepine, suggests potential for developmental toxicity based on animal studies.[7]

Table 2: Acute Toxicity Data

Route	Species	Value	Compound	Source
Oral (TDLO)	Human	73 mg/kg	Oxcarbazepine-d4	[2]
Oral (TDLO)	Human - child	21.1 mg/kg	Oxcarbazepine-d4	[2]
Intraperitoneal (TDLO)	Mouse	11.8 mg/kg	Oxcarbazepine-d4	[2]
Oral (LD50)	Rat	> 300 – ≤ 2000 mg/kg (estimated)	Oxcarbazepine	[6]

TDLO: Lowest published toxic dose LD50: Median lethal dose

Commonly observed adverse effects in cases of overexposure to Oxcarbazepine include dizziness, drowsiness, nausea, vomiting, ataxia, and headache.[8][9] Severe outcomes are infrequent but can include hyponatremia (low sodium in the blood), coma, and in rare cases, death, particularly in intentional overdoses.[8][9]

Handling and Storage Precautions

Strict adherence to safety protocols is essential when handling **Oxcarbazepine-d4**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[2]

- Ensure good general exhaustion at the workplace.[\[2\]](#)
- An eyewash station and safety shower should be readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Safety glasses with side shields are recommended.[\[4\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves. The exact breakthrough time of the glove material should be confirmed with the manufacturer.[\[2\]](#)
- Skin and Body Protection: A lab coat is recommended.[\[4\]](#) For larger quantities, additional protective clothing may be necessary to prevent skin exposure.[\[10\]](#)
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator with an appropriate filter should be used.[\[4\]](#)

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[10\]](#)
- Avoid breathing dust, fumes, or vapors.[\[2\]](#)
- Wash hands thoroughly after handling the material, and before eating, drinking, or smoking.[\[4\]](#)[\[5\]](#)
- Observe good industrial hygiene practices.[\[4\]](#)

Storage Conditions

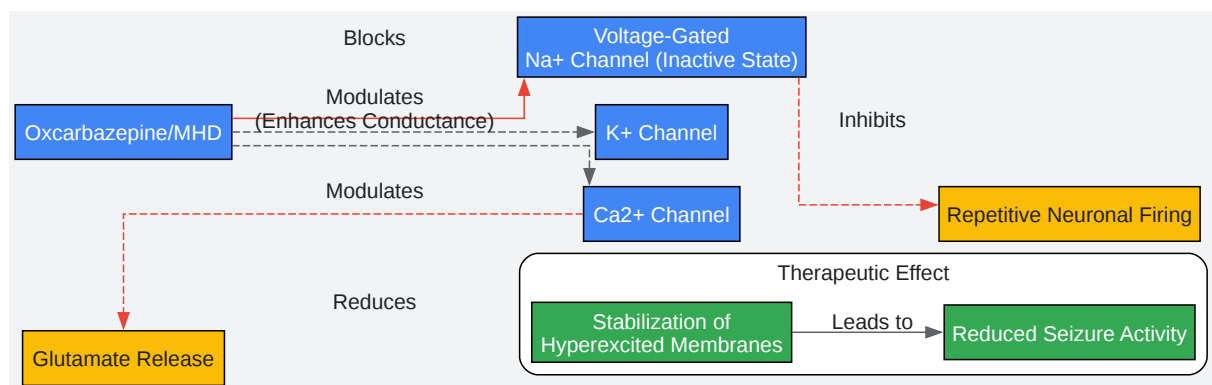
- Store in a tightly closed container.[\[2\]](#)
- Recommended storage temperature is -20°C.[\[3\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[10\]](#)
- Protect from light.[\[4\]](#)

Experimental Protocols and Methodologies

Detailed, step-by-step experimental protocols for the safety assessment of **Oxcarbazepine-d4** are not publicly available. The toxicological data presented in the Safety Data Sheets are typically generated using standardized OECD (Organisation for Economic Co-operation and Development) or equivalent guidelines for chemical safety testing. These methodologies involve controlled administration of the substance to laboratory animals to determine dose-response relationships for acute toxicity.

Mechanism of Action: Signaling Pathway

The primary pharmacological activity of Oxcarbazepine is exerted through its active metabolite, licarbazepine (MHD).[8][11] The main mechanism of action involves the blockade of voltage-sensitive sodium channels.[8][11][12] This action stabilizes hyperexcited neuronal membranes, inhibits high-frequency repetitive neuronal firing, and reduces the propagation of synaptic impulses.[11][13] Modulation of potassium and calcium channels may also contribute to its anticonvulsant effects.[11][12][14]



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Caption: Mechanism of action of Oxcarbazepine and its active metabolite (MHD).

First Aid and Emergency Procedures

- After Inhalation: Move the person to fresh air. If symptoms persist, call a physician.
- After Skin Contact: Wash off immediately with soap and plenty of water. If skin irritation or a rash occurs, seek medical advice.
- After Eye Contact: Rinse opened eyes for several minutes under running water. If irritation persists, get medical attention.^{[2][4]}
- After Swallowing: Rinse mouth. Immediately call a poison control center or doctor. Do not induce vomiting.^[7]

Disposal Considerations

Dispose of waste material in accordance with all applicable local, regional, national, and international regulations. Incineration of waste at an approved facility is recommended.^[4] Do not allow the product to enter sewers or waterways.^[2]

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